

GW791343 dihydrochloride solubility issues and solutions

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Compound of Interest

Compound Name: GW791343 dihydrochloride

Cat. No.: B10762275

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GW791343 Dihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **GW791343 dihydrochloride**. Below you will find frequently asked questions (FAQs) and troubleshooting guides to address common issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is **GW791343 dihydrochloride** and what is its mechanism of action?

A1: **GW791343 dihydrochloride** is a potent, species-specific allosteric modulator of the P2X7 receptor.^{[1][2]} It functions as a negative allosteric modulator of the human P2X7 receptor with a pIC₅₀ of 6.9-7.2.^{[1][3][4]} In contrast, it acts as a positive allosteric modulator at the rat P2X7 receptor, enhancing agonist responses.^{[3][5]} This compound is a non-competitive inhibitor and does not bind to the ATP binding site on the P2X7 receptor.^{[3][5]} It is often used in neurological disease research.^[1]

Q2: What are the general solubility characteristics of **GW791343 dihydrochloride**?

A2: **GW791343 dihydrochloride** is soluble in organic solvents like Dimethyl Sulfoxide (DMSO) and in aqueous solutions.^{[6][7]} One source indicates solubility in water up to 100 mM.^[6] For in

vivo and some in vitro applications, co-solvent systems are frequently employed to achieve desired concentrations and maintain stability.^[1]

Q3: How should I prepare a stock solution of **GW791343 dihydrochloride**?

A3: A common method for preparing a stock solution is to dissolve **GW791343 dihydrochloride** in DMSO.^{[5][7]} For example, a 10 mM stock solution in DMSO is often used.^[1] It is recommended to use a newly opened bottle of DMSO to ensure its quality.^[1] To prevent degradation from multiple freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller volumes for storage.^[1]

Q4: How should I store solutions of **GW791343 dihydrochloride**?

A4: For long-term stability, stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month, preferably under a nitrogen atmosphere.^[1] The solid form of the compound should be stored under desiccating conditions and can be stable for up to 12 months.^[6]

Troubleshooting Guide

Issue: The compound is not fully dissolving in the chosen solvent.

- **Solution 1: Gentle Heating and Sonication.** If you observe precipitation or phase separation during preparation, gentle heating and/or sonication can be used to facilitate dissolution.^[1] Be cautious with the temperature to avoid degradation of the compound.
- **Solution 2: Verify Solvent Quality.** The quality of the solvent, especially DMSO, is crucial. DMSO is hygroscopic and can absorb water, which may affect the solubility of the compound. Using a fresh, high-purity solvent is recommended.^[1]
- **Solution 3: Consider a Co-solvent System.** For aqueous-based assays or in vivo studies, using a single solvent may not be sufficient. A co-solvent system can significantly improve solubility. Detailed protocols for such systems are provided below.

Issue: Precipitation occurs when diluting the DMSO stock solution into an aqueous buffer.

- Solution: Use an intermediate solvent or a specific formulation. Directly diluting a concentrated DMSO stock into an aqueous buffer can cause the compound to precipitate out of solution. To avoid this, consider using a formulation designed for aqueous compatibility. Several protocols for in vivo preparations are available that address this issue by using co-solvents like PEG300, Tween-80, or SBE- β -CD.[\[1\]](#)

Quantitative Solubility Data

Solvent/System	Concentration	Notes
Water	up to 100 mM	[6]
DMSO	≥ 42 mg/mL (93.89 mM)	Sonication is recommended. [7]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2 mg/mL (4.47 mM)	Clear solution. [1]
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2 mg/mL (4.47 mM)	Clear solution. [1]
10% DMSO, 90% Corn Oil	≥ 2 mg/mL (4.47 mM)	Clear solution. [1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

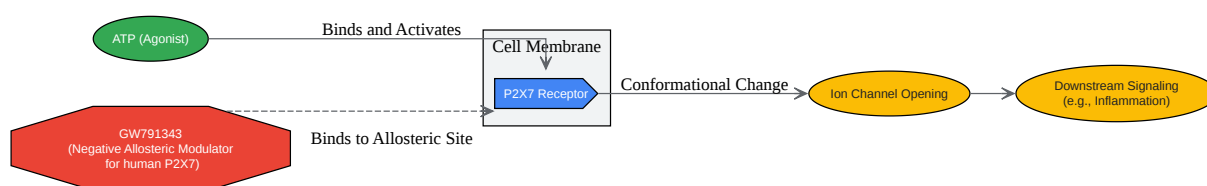
- Weigh the required amount of **GW791343 dihydrochloride** powder.
- Add the appropriate volume of high-purity DMSO to achieve a 10 mM concentration.
- Vortex or sonicate the solution until the compound is completely dissolved.
- Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.[\[1\]](#)

Protocol 2: Preparation of a Working Solution for In Vivo Studies (Co-solvent System)

This protocol provides an example of preparing a 2 mg/mL working solution.[\[1\]](#)

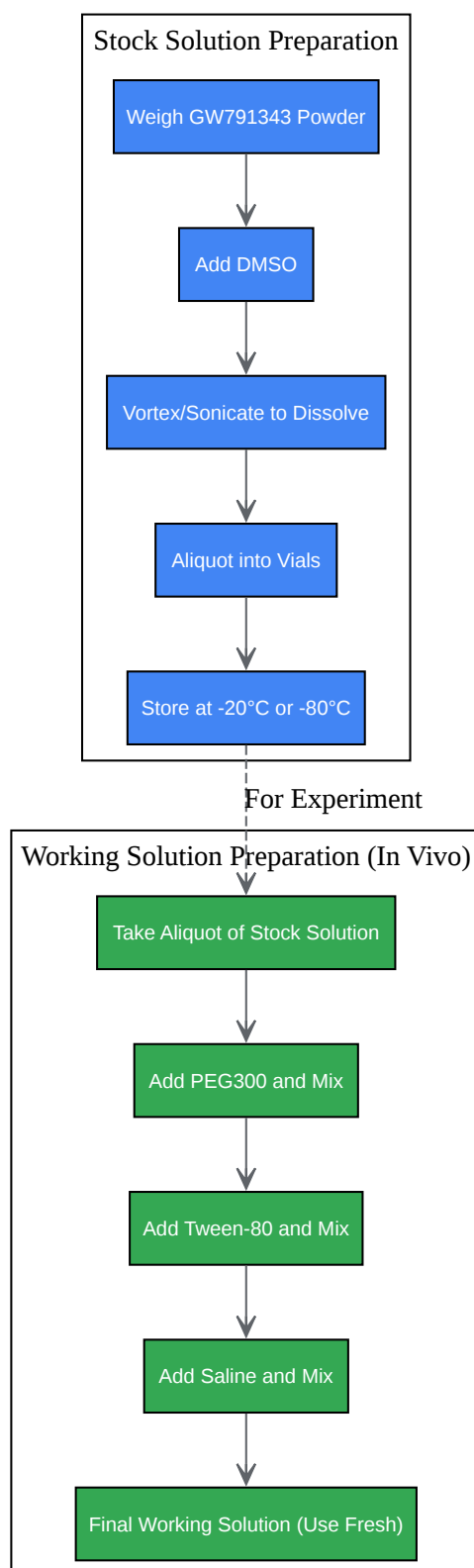
- Prepare a 20 mg/mL stock solution of **GW791343 dihydrochloride** in DMSO.
- To prepare a 1 mL working solution, take 100 μ L of the 20 mg/mL DMSO stock solution.
- Add 400 μ L of PEG300 to the DMSO stock and mix thoroughly until the solution is clear.
- Add 50 μ L of Tween-80 and mix again.
- Finally, add 450 μ L of saline to bring the total volume to 1 mL and mix until a clear solution is obtained.
- It is recommended to prepare this working solution fresh on the day of use.^[1]

Visualizations



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Caption: P2X7 receptor signaling pathway and the modulatory effect of GW791343.



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Caption: Workflow for preparing **GW791343 dihydrochloride** solutions.

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